

# Health and Safety Considerations for Handling 1,2-Diaminoanthraquinone: A Technical Guide

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## Compound of Interest

Compound Name: 1,2-Diaminoanthraquinone

Cat. No.: B157652

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations for handling **1,2-Diaminoanthraquinone** (CAS No. 1758-68-5). Due to the limited availability of comprehensive toxicological data for this specific compound, this guide also incorporates information on structurally related compounds, such as 2-aminoanthraquinone, and general principles of handling aromatic amines to provide a thorough assessment of potential hazards.

## Physicochemical and Toxicological Profile

While specific quantitative toxicological data for **1,2-Diaminoanthraquinone** is largely unavailable in public literature, its structural similarity to other aminoanthraquinones, which have undergone more extensive testing, warrants a cautious approach.<sup>[1]</sup> The following tables summarize the known physicochemical properties of **1,2-Diaminoanthraquinone** and the toxicological data for the closely related compound, 2-aminoanthraquinone, to infer potential hazards.

Table 1: Physicochemical Properties of **1,2-Diaminoanthraquinone**

Property	Value	Reference
CAS Number	1758-68-5	<a href="#">[2]</a>
Molecular Formula	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	238.24 g/mol	<a href="#">[2]</a>
Appearance	Red-brown to dark violet crystalline powder	
Melting Point	302-306 °C	
Solubility	Insoluble in water; soluble in organic solvents like nitrobenzene, toluene, and acetone.	<a href="#">[3]</a>

Table 2: Summary of Toxicological Data for 2-Aminoanthraquinone (CAS No. 117-79-3)

Toxicological Endpoint	Results	Reference
Carcinogenicity	Reasonably anticipated to be a human carcinogen based on sufficient evidence from studies in experimental animals. Caused liver cancer in mice and increased benign and malignant liver tumors in male rats.	<a href="#">[3]</a>
Genotoxicity	Genotoxic in the mouse lymphoma assay.	<a href="#">[4]</a>
Acute Toxicity (Oral)	LD50 (rat): >5000 mg/kg	

## Hazard Identification and GHS Classification

**1,2-Diaminoanthraquinone** is classified as a hazardous substance. The Globally Harmonized System (GHS) classification, based on available data, is as follows:

- Skin Irritation: Category 2 (Causes skin irritation)[2]
- Eye Irritation: Category 2A (Causes serious eye irritation)[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[2]

There is currently insufficient data to classify **1,2-Diaminoanthraquinone** for other hazards such as acute toxicity, carcinogenicity, mutagenicity, or reproductive toxicity.[1] However, given the evidence for carcinogenicity and mutagenicity of other aminoanthraquinones, it is prudent to handle this compound as a potential carcinogen and mutagen.[3][4]

## Experimental Protocols for Hazard Assessment

In the absence of specific data for **1,2-Diaminoanthraquinone**, understanding the standard methodologies for assessing the key potential hazards is crucial.

### Mutagenicity Assessment: Bacterial Reverse Mutation Test (Ames Test - OECD TG 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.[5] Aromatic amines and their derivatives often require metabolic activation to become mutagenic. [6][7]

Methodology:

- Bacterial Strains: A set of *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) and/or *Escherichia coli* strains (e.g., WP2 uvrA) with specific mutations are used.[5]
- Metabolic Activation: The test is performed with and without a metabolic activation system (S9 mix), which is a liver enzyme extract, typically from rats, that simulates mammalian metabolism.[8]
- Exposure: The bacterial strains are exposed to various concentrations of the test substance in a liquid suspension.[5]

- Plating: The treated bacteria are then plated on a minimal agar medium that lacks the specific amino acid the bacteria need to grow (e.g., histidine for *Salmonella*).[\[8\]](#)
- Incubation and Scoring: The plates are incubated for 48-72 hours. Only bacteria that have undergone a reverse mutation (revertants) will be able to synthesize the required amino acid and form visible colonies. A significant, dose-dependent increase in the number of revertant colonies compared to the control indicates a mutagenic effect.[\[8\]](#)

## Eye Irritation Assessment (OECD TG 405)

The potential for a substance to cause eye irritation or serious eye damage is a critical safety parameter.[\[9\]](#)[\[10\]](#)[\[11\]](#)

In Vivo Methodology (Rabbit Eye Test):

- Animal Model: Albino rabbits are typically used for this test.[\[11\]](#)
- Application: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[11\]](#)
- Observation: The eyes are examined for signs of irritation, such as redness, swelling, and discharge, at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[\[11\]](#)
- Scoring: The severity of the observed effects on the cornea, iris, and conjunctiva is scored according to a standardized system. The reversibility of the lesions is also assessed.[\[9\]](#)

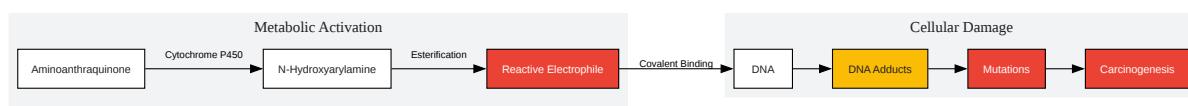
In Vitro Alternatives:

To reduce animal testing, in vitro methods using reconstructed human cornea-like epithelium (RhCE) models are now available and recognized by guidelines such as OECD TG 492.[\[12\]](#) [\[13\]](#) These tests assess cell viability after exposure to the test chemical to predict its eye irritation potential.[\[12\]](#)

## Signaling Pathways and Mechanism of Toxicity

While the specific toxicological pathways for **1,2-Diaminoanthraquinone** are not well-elucidated, the toxicity of related aromatic amines and quinones generally involves metabolic activation to reactive intermediates that can cause cellular damage. One of the primary

mechanisms of toxicity for many quinones is the generation of reactive oxygen species (ROS) through redox cycling, leading to oxidative stress.[14] Aromatic amines can be metabolically activated by cytochrome P450 enzymes in the liver to form N-hydroxyarylamines, which can then be further converted to highly reactive electrophiles that can bind to DNA and proteins, leading to mutations and carcinogenicity.[15]



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Hypothetical pathway for aminoanthraquinone-induced genotoxicity.

## Safe Handling and Emergency Procedures

Given the known hazards and the potential for uncharacterized long-term toxicity, stringent safety protocols are essential when handling **1,2-Diaminoanthraquinone**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure.

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber) must be worn.
- Skin and Body Protection: A lab coat, and in cases of handling larger quantities or potential for significant dust generation, disposable coveralls are recommended.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If a fume hood is not available or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95 or P100) should be used.

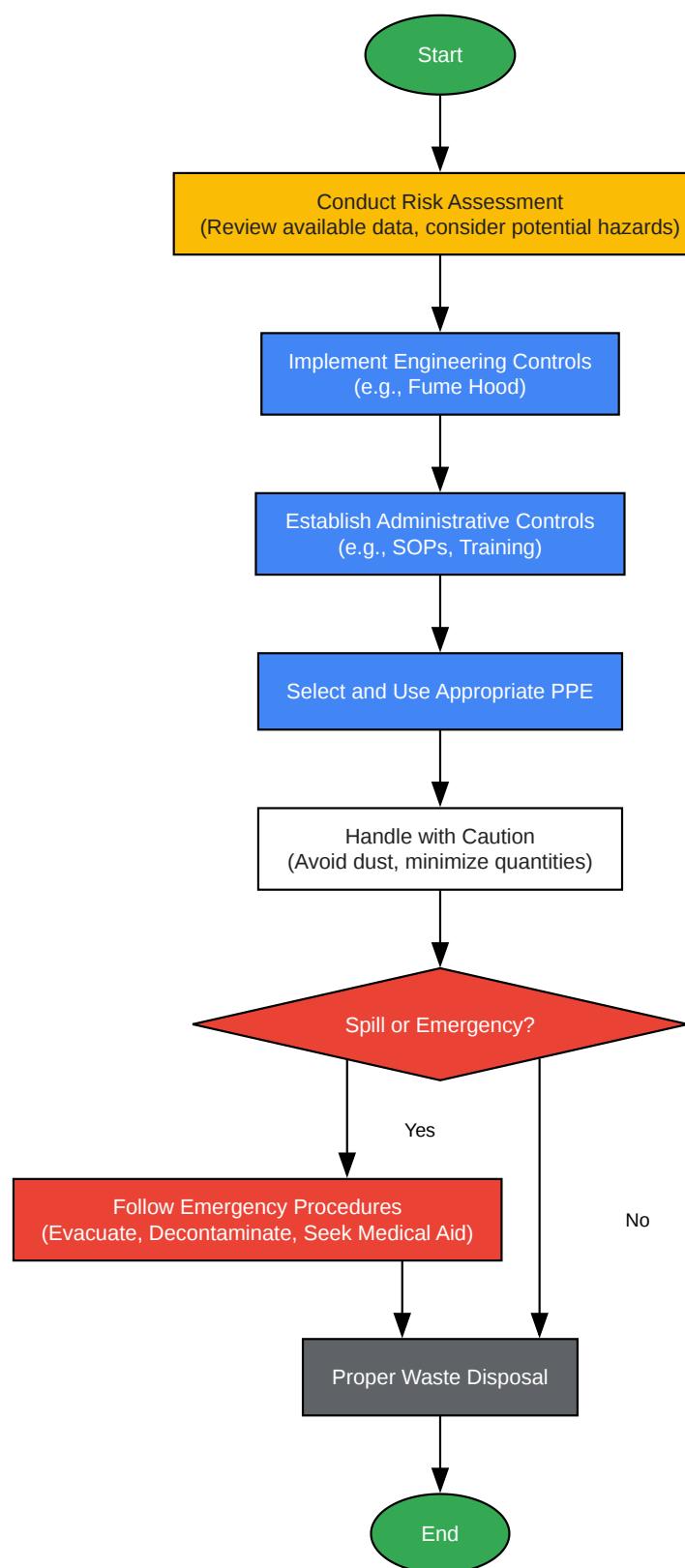
## Handling and Storage

- Handling: Avoid creating dust. Use in a designated area and minimize the quantities handled. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

The following workflow outlines the general safety precautions for handling a chemical with limited toxicological data.

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Workflow for handling chemicals with limited toxicological data.

## Conclusion

**1,2-Diaminoanthraquinone** presents known hazards of skin, eye, and respiratory irritation.

While comprehensive toxicological data for this specific compound is lacking, the known carcinogenicity and genotoxicity of structurally similar aminoanthraquinones necessitate a highly cautious approach to its handling. Researchers, scientists, and drug development professionals must implement stringent engineering controls, administrative procedures, and personal protective equipment to minimize exposure. Further toxicological studies are warranted to fully characterize the health and safety profile of **1,2-Diaminoanthraquinone**. In the absence of such data, treating it as a potential carcinogen and mutagen is a prudent and necessary safety measure.

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- To cite this document: BenchChem. [Health and Safety Considerations for Handling 1,2-Diaminoanthraquinone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b157652#health-and-safety-considerations-for-handling-1-2-diaminoanthraquinone>]

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